

# Methyl isonipecotate chemical structure and IUPAC name

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl isonipecotate

Cat. No.: B140471

[Get Quote](#)

## An In-depth Technical Guide to Methyl Isonipecotate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Methyl isonipecotate**, also known by its IUPAC name methyl piperidine-4-carboxylate, is a heterocyclic ester compound that serves as a crucial building block in the synthesis of a wide array of pharmaceutical agents and biologically active molecules.<sup>[1][2]</sup> Its piperidine core is a prevalent scaffold in medicinal chemistry, particularly in the development of neurochemicals and antibacterials.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the chemical structure, properties, and key experimental protocols related to **methyl isonipecotate**.

### Chemical Structure and IUPAC Name

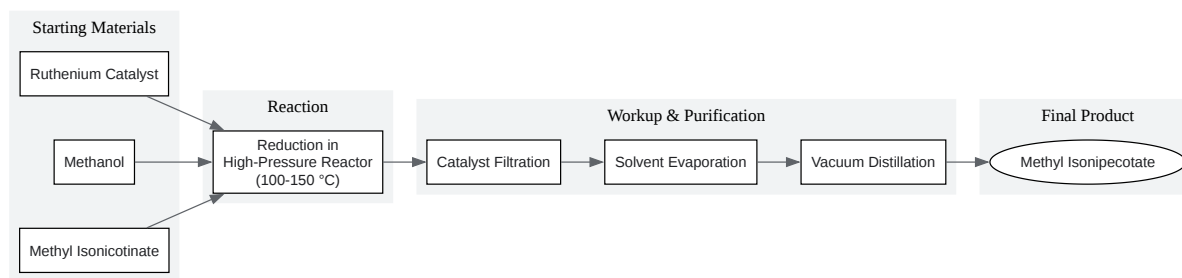
The chemical structure of **methyl isonipecotate** consists of a piperidine ring with a methyl carboxylate group attached at the 4-position.

IUPAC Name: methyl piperidine-4-carboxylate<sup>[3]</sup>

Synonyms: Methyl 4-piperidinecarboxylate, Isonipecotic acid methyl ester<sup>[1][4]</sup>

Molecular Formula:  $C_7H_{13}NO_2$  [1][5]

CAS Number: 2971-79-1 [1][5]



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Methyl isonipecotate synthesis - chemicalbook [chemicalbook.com]
- 2. researchgate.net [researchgate.net]
- 3. peptide.com [peptide.com]
- 4. benchchem.com [benchchem.com]
- 5. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Methyl isonipecotate chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b140471#methyl-isonipecotate-chemical-structure-and-iupac-name>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)